

2,6-Dimethylphenol-d9 material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2,6-Dimethylphenol-d9 (Major)
CAS No.:	1021325-40-5
Cat. No.:	B587977

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An In-Depth Technical Guide to the Material Safety Data Sheet (MSDS) of 2,6-Dimethylphenol-d9

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical properties and associated hazards of all reagents is paramount. This guide provides a detailed examination of the material safety data for 2,6-Dimethylphenol-d9, a deuterated analog of 2,6-Dimethylphenol. Due to the limited availability of a specific safety data sheet for the deuterated compound, this guide leverages the extensive data available for its non-deuterated counterpart, 2,6-Dimethylphenol (CAS: 576-26-1), as the toxicological and safety profiles are expected to be nearly identical.

Section 1: Chemical Identification

2,6-Dimethylphenol-d9 is a stable, isotopically labeled form of 2,6-Dimethylphenol where nine hydrogen atoms have been replaced by deuterium. This labeling is often utilized in metabolic studies and as an internal standard in mass spectrometry-based analyses.

Identifier	2,6-Dimethylphenol-d9	2,6-Dimethylphenol
Synonyms	2,6-Xylenol-d9, 1-Hydroxy-2,6-dimethylbenzene-d9	2,6-Xylenol, vic.-m-Xylenol[1]
CAS Number	1021325-40-5[2]	576-26-1[1][3][4][5]
Molecular Formula	C ₈ H ₉ D ₉ O[2]	C ₈ H ₁₀ O[4][6][7]
Molecular Weight	131.22 g/mol [2][8]	122.17 g/mol [5][9]
Chemical Structure	Deuterated analog of 2,6-Dimethylphenol	(CH ₃) ₂ C ₆ H ₃ OH[1][4]

Section 2: Hazard Identification and GHS Classification

2,6-Dimethylphenol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to handle this compound with appropriate precautions.

GHS Pictograms:

Signal Word: Danger[3][10]

Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.[1][5]
- H314: Causes severe skin burns and eye damage.[3][5][10]
- H335: May cause respiratory irritation.[1]
- H411: Toxic to aquatic life with long lasting effects.[3][5][10]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[3][11]

- P273: Avoid release to the environment.[3][10][11]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][10][11]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [5]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/or shower.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5][10]
- P405: Store locked up.[3][5][11]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3][5]

Section 3: Toxicological Profile

The toxicity of 2,6-Dimethylphenol underscores the necessity for stringent safety measures. It is highly toxic through ingestion and skin absorption and is corrosive to tissues.[9]

Acute Toxicity:

- Oral LD50 (Rat): 296 mg/kg.[5]
- Dermal LD50 (Rabbit): 1,000 mg/kg.[5]
- Dermal LD50 (Rat): 2325 mg/kg.[12]

Health Effects:

- Inhalation: Inhalation may lead to irritation of the respiratory system, coughing, wheezing, and in severe cases, chemical pneumonitis and pulmonary edema.[9][13]
- Skin Contact: Causes severe skin burns and irritation.[3][5] The compound can be absorbed through the skin, leading to systemic toxicity.[13]

- Eye Contact: Causes serious eye damage.[11]
- Ingestion: Toxic if swallowed, potentially causing corrosion of mucous membranes, stomach pain, and central nervous system depression.[3][9]
- Chronic Exposure: Prolonged or repeated exposure may result in damage to the liver and kidneys.[9][13]

Section 4: First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- General Advice: Immediately remove any clothing soiled by the product.[5] First-aiders should protect themselves.[11]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][14]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Call a physician immediately.[11][14]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[3][11]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[3][14] Seek medical advice immediately and show the safety data sheet.

Section 5: Fire and Explosion Hazards

While not highly flammable, 2,6-Dimethylphenol is a combustible solid.

- Flash Point: 86 °C (186.8 °F) - closed cup.[1]
- Autoignition Temperature: 598.89 °C (1110 °F).[4]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]

- **Specific Hazards:** When heated to decomposition, it emits acrid smoke and toxic fumes of carbon monoxide and carbon dioxide.[9] Vapors are heavier than air and may spread along floors, and intense heating can form explosive mixtures with air.[11]

Section 6: Accidental Release Measures

In the event of a spill, the following procedures should be followed to minimize exposure and environmental contamination.

- **Personal Precautions:** Wear appropriate personal protective equipment, including respiratory protection. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.[10]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- **Methods for Cleaning Up:** Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[10]

Section 7: Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

- **Precautions for Safe Handling:** Handle in a well-ventilated place.[3] Wear suitable protective clothing.[3] Avoid contact with skin and eyes and avoid the formation of dust and aerosols.[3][10]
- **Conditions for Safe Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][11] Store locked up.[3][5]

Section 8: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary means of minimizing exposure.

- Engineering Controls: Ensure adequate ventilation. Handle in accordance with good industrial hygiene and safety practices. An eyewash facility and a safety shower should be available.[3][6]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield. [3][10]
 - Skin Protection: Handle with gloves. Wear impervious clothing to prevent skin contact.[3][11]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[14]

Section 9: Physical and Chemical Properties

Property	Value
Appearance	White crystalline solid[6]
Odor	Sweet, tar-like[6]
Melting Point	43-45 °C (lit.)[4]
Boiling Point	203 °C (lit.)[4]
Solubility in Water	10 g/L (20 °C)[6]
Vapor Pressure	0.1 mbar @ 20 °C[6]

Section 10: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[10]
- Possibility of Hazardous Reactions: No dangerous reactions are known.[5]
- Incompatible Materials: Incompatible with bases, acid chlorides, acid anhydrides, and oxidizing agents. It also corrodes steel, brass, copper, and copper alloys.[9]

- Hazardous Decomposition Products: No dangerous decomposition products are known under normal conditions of use.[5]

Section 11: Experimental Protocols

Protocol 1: Safe Handling and Weighing of 2,6-Dimethylphenol-d9

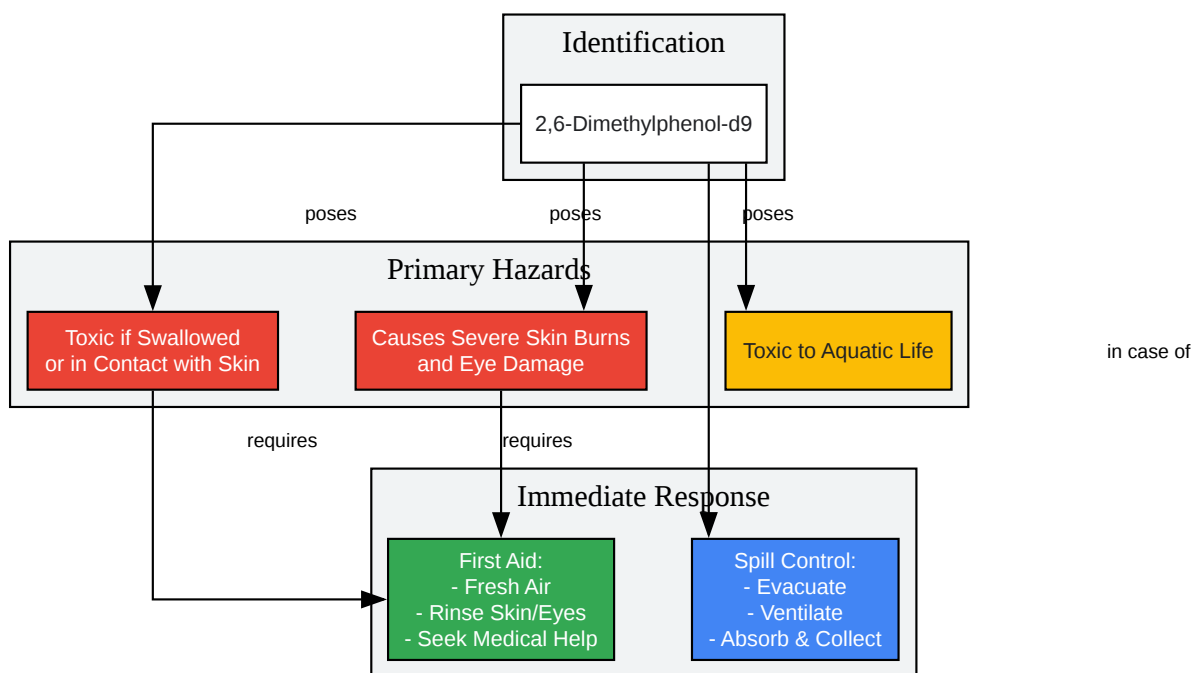
- Preparation: Don all required PPE (lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves). Ensure the chemical fume hood is operational.
- Weighing: Conduct all weighing and handling of the solid material within a chemical fume hood to prevent inhalation of dust. Use a dedicated spatula and weighing paper.
- Dispensing: If transferring to a reaction vessel, do so within the fume hood.
- Cleaning: Clean any residual dust from the balance and surrounding area with a damp cloth, ensuring the cloth is disposed of as hazardous waste.
- Post-Handling: Wash hands thoroughly after handling the material, even if gloves were worn.

Protocol 2: Spill Cleanup Procedure

- Evacuation and Ventilation: Evacuate the immediate area of the spill. Ensure the area is well-ventilated.
- Containment: If the spill is small, cover it with a dry absorbent material such as sand or vermiculite.
- Collection: Carefully sweep the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust.
- Decontamination: Wipe the spill area with a suitable solvent (e.g., acetone), followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.
- Reporting: Report the spill to the appropriate safety officer.

Section 12: Visualizations

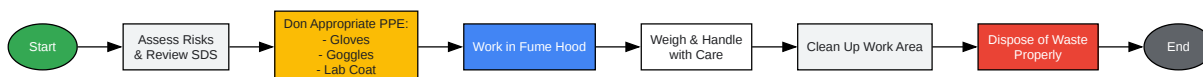
Hazard Communication Flowchart



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Caption: Hazard communication workflow for 2,6-Dimethylphenol-d9.

Safe Handling Workflow



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Caption: Step-by-step workflow for the safe handling of 2,6-Dimethylphenol-d9.

References

- 2,6-Dimethylphenol - Hazardous Agents - Haz-Map. [[Link](#)]
- TOXICOLOGICAL EVALUATIONS - BG RCI. [[Link](#)]
- Safety data sheet - 2,6-Dimethylphenol - CPACChem. [[Link](#)]
- Chemical Properties of Phenol, 2,6-dimethyl- (CAS 576-26-1) - Cheméo. [[Link](#)]
- Material Safety Data Sheet - 2,6-Dimethylphenol, PA - Cole-Parmer. [[Link](#)]
- Phenol, 2,6-dimethyl- - NIST WebBook. [[Link](#)]

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Sources

- 1. 2,6-二甲基苯酚 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2,6-Dimethylphenol-d9 (Major) | LGC Standards [lgcstandards.com]
- 3. echemi.com [echemi.com]
- 4. 2,6-Dimethylphenol 99 576-26-1 [sigmaaldrich.com]
- 5. cpachem.com [cpachem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. Phenol, 2,6-dimethyl- [webbook.nist.gov]
- 8. scbt.com [scbt.com]
- 9. 2,6-DIMETHYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. bgrci.de [bgrci.de]
- 13. 2,6-Dimethylphenol - Hazardous Agents | Haz-Map [haz-map.com]
- 14. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [2,6-Dimethylphenol-d9 material safety data sheet (MSDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b587977/docs#2-6-dimethylphenol-d9-material-safety-data-sheet-msds-information>]

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